

CAS number and material safety data sheet for 4-benzyloxybenzophenone

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Compound of Interest

Compound Name: 4-Benzyloxybenzophenone

Cat. No.: B1267962

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An In-depth Technical Guide to 4-Benzyloxybenzophenone

This technical guide provides a comprehensive overview of **4-benzyloxybenzophenone**, including its chemical identity, safety information, physical and chemical properties, and relevant experimental protocols. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Identification

CAS Number: 54589-41-2^[1]^[2]

Synonyms:

- p-(Benzyloxy)benzophenone^[2]
- (4-(Benzyloxy)phenyl)(phenyl)methanone^[2]
- Phenyl-(4-phenylmethoxyphenyl)methanone^[2]
- Methanone, phenyl[4-(phenylmethoxy)phenyl]-^[2]

Material Safety Data Sheet (MSDS) Summary

The following information is a summary of the key safety data for **4-benzyloxybenzophenone**. Researchers should always consult the full Safety Data Sheet (SDS) before handling this

chemical.

Hazard Identification

Signal Word: Warning[2]

Hazard Statements:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]

Precautionary Statements:

- P264: Wash hands and skin thoroughly after handling.[2]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[2]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P332+P313: If skin irritation occurs: Get medical advice/attention.[2]
- P337+P313: If eye irritation persists: Get medical advice/attention.[2]
- P362: Take off contaminated clothing and wash before reuse.[2]

First Aid Measures

- Inhalation: Move the person to fresh air and keep them comfortable for breathing.
- Skin Contact: Wash the affected area with plenty of water.
- Eye Contact: Rinse cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so. Continue rinsing.
- Ingestion: Rinse the mouth with water. If you feel unwell, seek medical advice.

General advice for other benzophenone derivatives suggests seeking medical attention if symptoms persist and treating symptomatically.

Physical and Chemical Properties

The following table summarizes the known and predicted physical and chemical properties of **4-benzyloxybenzophenone**.

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₆ O ₂	[2]
Molecular Weight	288.34 g/mol	[2][3]
Appearance	White to Orange to Green powder to crystal	[2]
Melting Point	82-85 °C	[2][3]
Boiling Point	451.2 ± 28.0 °C (Predicted)	[2]
Density	1.143 ± 0.06 g/cm ³ (Predicted)	[2]
HS Code	2914500090	[2]

Toxicological Information

Specific quantitative toxicological data, such as LD50 or LC50 values, for **4-benzyloxybenzophenone** are not readily available in the public domain. However, studies on other benzophenone derivatives can provide some insight into the potential toxicological profile of this class of compounds.

For instance, a 7-day repeated oral exposure study in rats using 4-methylbenzophenone showed evidence of hepatotoxicity and nephrotoxicity at doses of 100, 200, and 400 mg/kg.[4] This was indicated by increased liver weight, elevated liver enzymes, and mild renal tubular vacuolation.[4] Another study on 2-hydroxy-4-(octyloxy)benzophenone in a 28-day repeat dose oral toxicity test in rats established a No-Observed-Effect Level (NOEL) of 1000 mg/kg/day.[5] It is important to note that these results are for different, though structurally related, compounds and may not be directly applicable to **4-benzyloxybenzophenone**.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **4-benzyloxybenzophenone** are not widely published. However, a general synthetic approach for benzophenone derivatives can be adapted. Below is a representative protocol for the synthesis of a related compound, which can serve as a starting point for researchers.

Synthesis of a Benzophenone Derivative (General Protocol)

This protocol is based on the synthesis of 4,4'-dihydroxybenzophenone and can be conceptually adapted for **4-benzyloxybenzophenone** by using appropriate starting materials (e.g., 4-benzyloxybenzoic acid and benzene or a Friedel-Crafts acylation of anisole with subsequent ether cleavage and benzylation).

Materials:

- p-Hydroxybenzoic acid
- Phenol
- Methanesulfonic acid
- Polyphosphoric acid
- Phosphorus pentoxide (P_2O_5)
- Cyclohexane
- Ethanol
- Water

Procedure:

- In a suitable reaction vessel, dissolve p-hydroxybenzoic acid (0.1 mol), phenol (0.11 mol), methanesulfonic acid (0.31 mol), polyphosphoric acid (0.09 mol), and P_2O_5 (6% of the mass of methanesulfonic acid) in 50 mL of cyclohexane.[6]

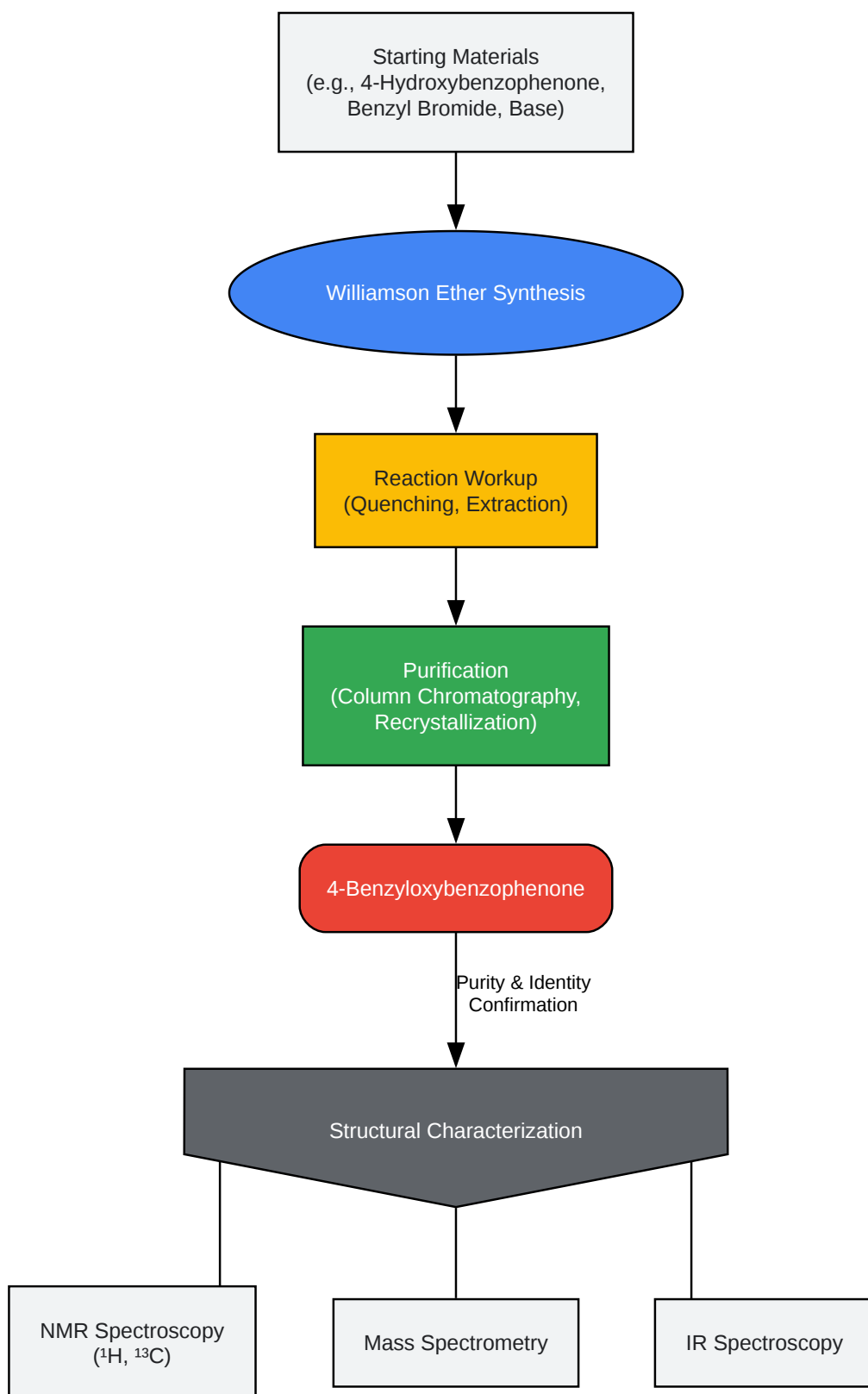
- Heat the mixture to 81°C and stir for 10 hours.[\[6\]](#)[\[7\]](#)
- After the reaction, separate the lower layer of the reaction solution.[\[6\]](#)
- Pour the lower layer into water and stir for 30 minutes to form a suspension.[\[6\]](#)[\[7\]](#)
- Filter the suspension to obtain the crude product.[\[6\]](#)[\[7\]](#)
- Recrystallize the crude product from an ethanol-water mixture to obtain the purified 4,4'-dihydroxybenzophenone.[\[6\]](#)

Note: For the synthesis of **4-benzyloxybenzophenone**, a plausible route would be the Williamson ether synthesis starting from 4-hydroxybenzophenone and benzyl bromide, or a Friedel-Crafts reaction between benzoyl chloride and benzyloxybenzene.

Diagrams and Workflows

Since specific signaling pathways for **4-benzyloxybenzophenone** are not well-documented, a general experimental workflow for the synthesis and characterization of a benzophenone derivative is provided below.

General Synthesis and Characterization Workflow

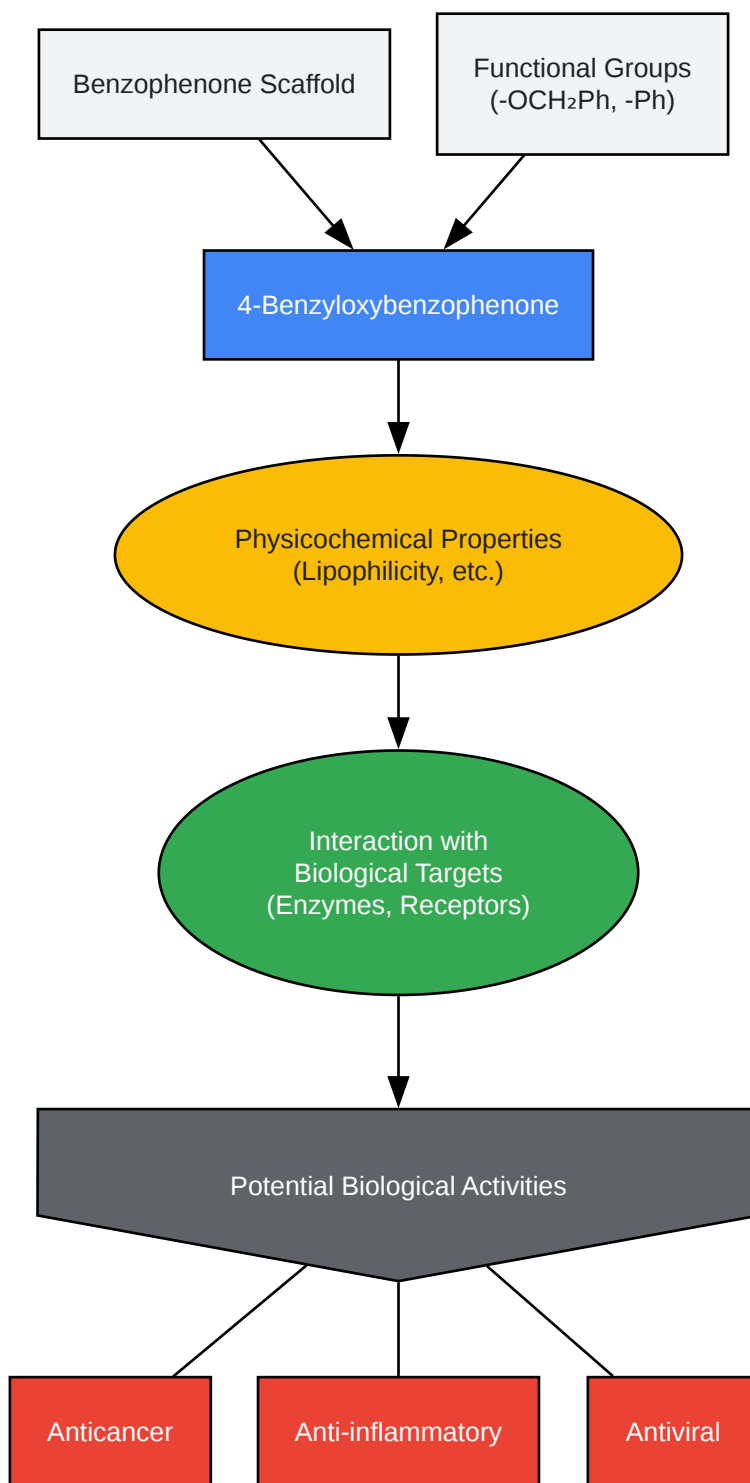


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Caption: General workflow for the synthesis and characterization of **4-benzyloxybenzophenone**.

Potential Biological Activity Logical Relationship

Benzophenone derivatives are known to exhibit a range of biological activities. The diagram below illustrates the logical relationship from the chemical structure to potential therapeutic applications, which could be investigated for **4-benzyloxybenzophenone**.



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